

Essential Safety and Disposal Guide for R916562 (Mequitazine)

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Compound of Interest

Compound Name: R916562

Cat. No.: B11934297

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This document provides immediate, essential safety and logistical information for the proper handling and disposal of **R916562**, chemically identified as Mequitazine. The following procedural guidance is designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

Chemical Identification and Properties

R916562 is the internal identifier for Mequitazine, a potent, non-sedative, long-acting, and selective H1 histamine receptor antagonist.^[1] It is classified as a member of the phenothiazine chemical class.^[2]

Quantitative Data Summary

The key chemical and physical properties of Mequitazine are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	29216-28-2	MedChemExpress[3], ChemicalBook[1]
Molecular Formula	C ₂₀ H ₂₂ N ₂ S	MedChemExpress[3]
Molecular Weight	322.47 g/mol	MedChemExpress[3]
Appearance	White solid / White crystals or crystalline powder	ChemicalBook[1], Chem-Impex[4]
Melting Point	143-145°C	MedChemExpress
Solubility	4.01e-03 g/L	PubChem[5]
LogP (Octanol/Water Partition Coefficient)	4.7	PubChem[5], Cheméo[6]

Health and Safety Hazards

Mequitazine is classified as toxic if swallowed.[3] It may also cause skin irritation, an allergic skin reaction, and serious eye damage.[5] Inhalation may be harmful.[5] It is also noted as being toxic to aquatic life with long-lasting effects.[5]

Hazard Statement Summary

Hazard Statement	Classification
H301	Toxic if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H317	May cause an allergic skin reaction
H318	Causes serious eye damage
H332	Harmful if inhaled
H411	Toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

When handling Mequitazine, the following personal protective equipment should be used to minimize exposure:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing and a lab coat.
- Respiratory Protection: A suitable respirator should be used, especially in areas with inadequate ventilation.

An accessible safety shower and eye wash station must be available in the handling area.^[3]

Detailed Disposal Protocol

The disposal of Mequitazine must be carried out in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or water courses.^[3]

Step-by-Step Disposal Procedure:

- Container Preparation: Ensure the original container is securely sealed. If repackaging is necessary, use a suitable, labeled, and sealed container.
- Waste Collection:
 - Solid Waste: For spills, sweep up the solid material, taking care to avoid dust formation. Place the collected material into a suitable, sealed container for disposal.^[3]
 - Unused Product: For unused Mequitazine, it is recommended to dispose of it in its original container.
- Inactivation/Mixing (for non-hazardous disposal in household trash, if no take-back program is available):
 - Remove the Mequitazine from its original container.

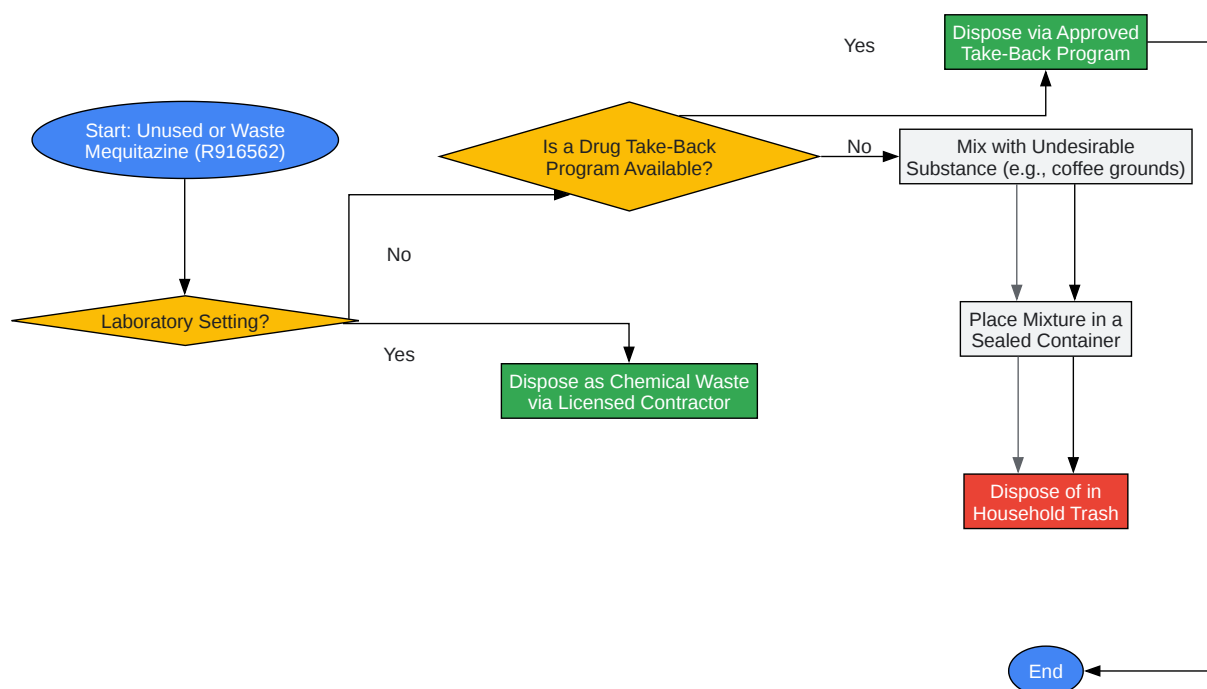
- Mix the solid with an unappealing substance such as used coffee grounds, dirt, or cat litter. Do not crush tablets or capsules if applicable.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Place the mixture in a sealed plastic bag or other sealable container to prevent leakage.[\[7\]](#)[\[9\]](#)
- Final Disposal:
 - Dispose of the sealed container with the mixture in the household trash.[\[7\]](#)
 - Alternatively, and as a best practice for laboratory settings, arrange for collection by a licensed hazardous waste disposal company.
- Decontamination: Decontaminate surfaces and equipment that have come into contact with Mequitazine by scrubbing with alcohol.[\[3\]](#) Dispose of contaminated materials according to institutional and local guidelines.

Emergency Procedures

- Spills: In case of a spill, evacuate personnel to a safe area. Wear full personal protective equipment, including respiratory protection. Avoid breathing dust. Prevent further leakage or spillage if it is safe to do so. Sweep up the spilled material and place it in a suitable container for disposal.[\[3\]](#)
- Fire: Use water spray, dry chemical, foam, or carbon dioxide extinguishers.[\[3\]](#) During a fire, irritating fumes may be emitted.[\[3\]](#) Firefighters should wear self-contained breathing apparatus and full protective clothing.[\[3\]](#)

Visual Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of Mequitazine.



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Caption: Decision workflow for the proper disposal of Mequitazine (**R916562**).

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References

- [1. MEQUITAZINE | 29216-28-2 \[chemicalbook.com\]](#)
- [2. Mequitazine - Wikipedia \[en.wikipedia.org\]](#)
- [3. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [4. chemimpex.com \[chemimpex.com\]](#)
- [5. Mequitazine | C20H22N2S | CID 4066 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Mequitazine \(CAS 29216-28-2\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [7. fda.gov \[fda.gov\]](#)
- [8. dea.gov \[dea.gov\]](#)
- [9. epa.gov \[epa.gov\]](#)
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